

Comparative Environmental Impact of Triethylbenzene Isomers: A Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2,4-Triethylbenzene

Cat. No.: B043892

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A detailed analysis of the environmental fate and ecotoxicological profiles of 1,2,3-, 1,2,4-, and 1,3,5-triethylbenzene isomers.

This guide provides a comparative overview of the environmental impact of three triethylbenzene (TEB) isomers: 1,2,3-triethylbenzene, **1,2,4-triethylbenzene**, and 1,3,5-triethylbenzene. These aromatic hydrocarbons are used in various industrial applications, and understanding their distinct environmental behaviors is crucial for risk assessment and the development of sustainable chemical practices. This document summarizes key quantitative data, outlines experimental protocols for environmental assessment, and visualizes the environmental fate pathways of these isomers.

Quantitative Environmental Impact Data

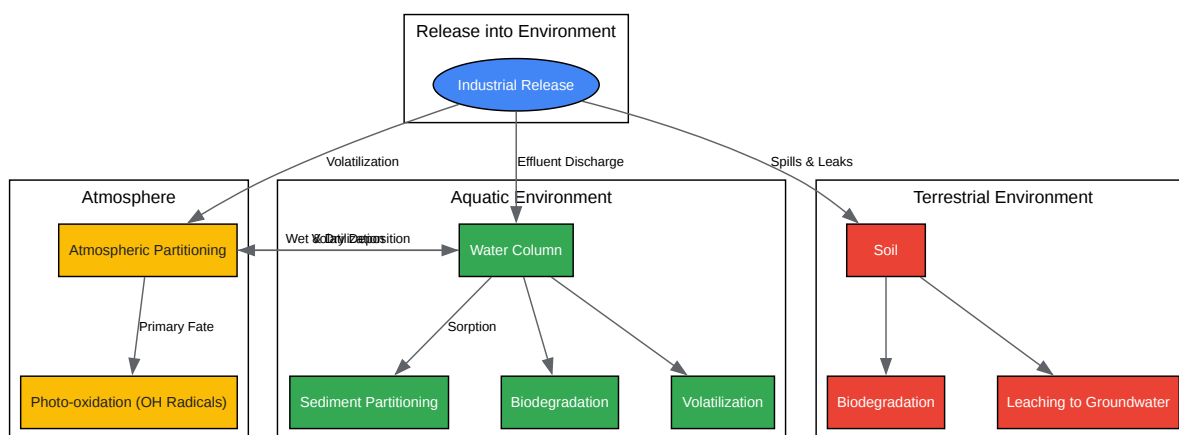
The following table summarizes the key environmental parameters for the three triethylbenzene isomers. Data has been compiled from various sources to provide a comparative snapshot of their potential for bioaccumulation, atmospheric persistence, and aquatic toxicity.

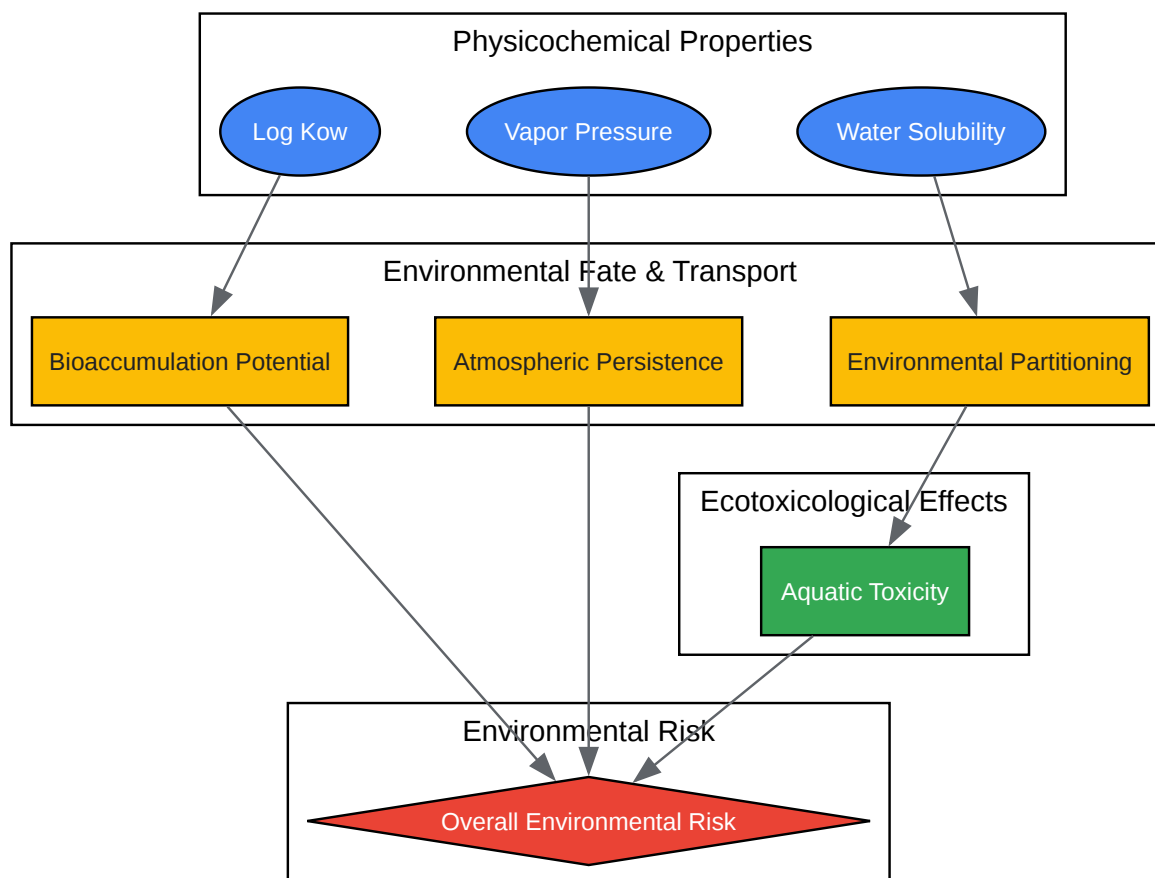
Parameter	1,2,3-Triethylbenzene	1,2,4-Triethylbenzene	1,3,5-Triethylbenzene
Log K _{ow} (Octanol-Water Partition Coefficient)	4.5 (Predicted)	4.5	4.3
Atmospheric Half-life (vs. OH radical)	~1.1 days (Calculated)	~0.8 days (Calculated)	~0.5 days (Calculated)
Aquatic Toxicity - Fish (96h LC50)	Data not readily available	Data not readily available	Data not readily available
Aquatic Toxicity - Daphnia (48h EC50)	Data not readily available	Data not readily available	Data not readily available
Aquatic Toxicity - Algae (72h EC50)	Data not readily available	Data not readily available	Data not readily available

Note: The lack of readily available empirical data for aquatic toxicity highlights a significant data gap for these compounds.

Environmental Fate and Transport

The environmental behavior of triethylbenzene isomers is governed by their physicochemical properties. A key aspect of their environmental fate is their partitioning between different environmental compartments, their persistence, and their potential for transformation.





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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com